Application Note: Precision Heck Coupling of Ethyl 8-bromo-8-nonenoate

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Compound of Interest	
Compound Name:	*Ethyl 8-bromo-8-nonenoate*
CAS No.:	*485320-26-1*
Cat. No.:	*B1323574*

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Executive Summary & Substrate Analysis

Ethyl 8-bromo-8-nonenoate represents a class of "geminal" vinyl bromides (

). Unlike simple aryl halides, this substrate presents a unique dichotomy in Heck coupling:

- High Reactivity: The

  C-Br bond undergoes oxidative addition to Pd(0) more readily than aryl chlorides and often comparable to aryl iodides.

- Elimination Risk: The presence of adjacent methylene protons at C7 makes this substrate prone to base-mediated dehydrohalogenation, yielding the alkyne (Ethyl 8-nonynoate) rather than the coupled product.

This protocol details a Heck-Mizoroki workflow designed to suppress the elimination pathway while maximizing the yield of the conjugated 1,3-diene product.

Chemical Profile[1][2][3][4][5][6][7][8]

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- Substrate: **Ethyl 8-bromo-8-nonenoate**[1]
- Role: Electrophile (Vinyl Halide)
- Target Transformation: Coupling with terminal alkenes (e.g., acrylates, styrenes) to form 8-substituted-8,10-dienoate esters.
- Critical Quality Attribute (CQA): Retention of the ester functionality and exclusive formation of the E-diene.

Mechanistic Insight & Optimization Strategy

To achieve high yields, one must understand the competition between the Heck Cycle and the Elimination Side-Reaction.

The Mechanistic Divergence

In a standard Heck reaction, the base regenerates the Pd(0) catalyst. However, with 2-bromo-1-alkenes, strong bases or high temperatures can trigger E2 elimination before the catalyst engages the substrate.

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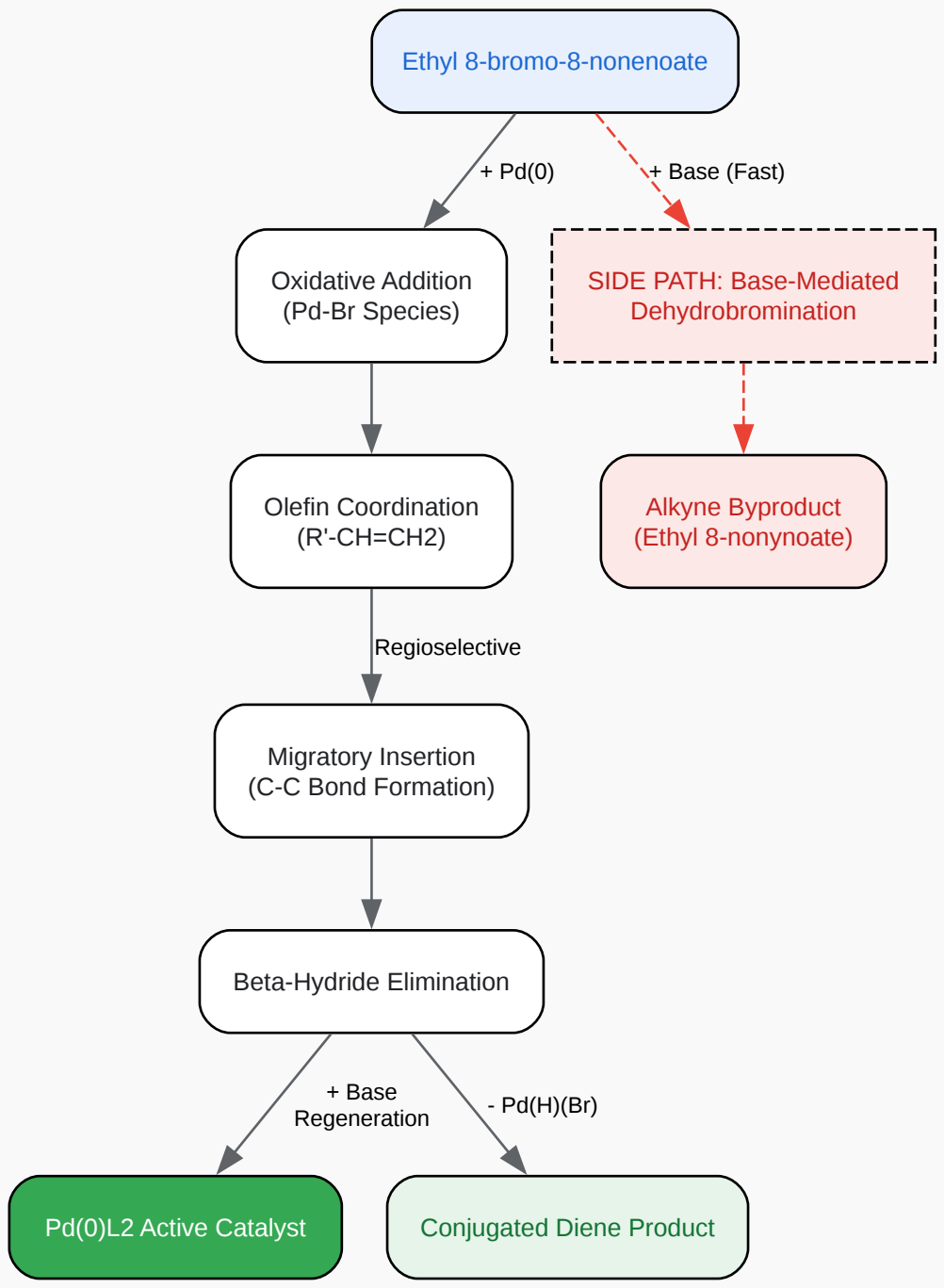

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Figure 1: Mechanistic pathway highlighting the critical competition between productive coupling and destructive dehydrobromination.

Optimization Parameters

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Parameter	Recommendation	Rationale
Catalyst Source	$Pd(OAc)_2$ (1-3 mol%)	Stable, cost-effective precursor that generates active Pd(0) in situ.
Ligand	PPh_3 or $P(o\text{-}tol)_3$	Triphenylphosphine is standard. Tri-o-tolylphosphine is superior if reaction stalls, as its bulk facilitates reductive elimination.
Base	Ag_2CO_3 or Et_3N	Silver Carbonate (Jeffery conditions) acts as a halide scavenger, accelerating the reaction at lower temps to prevent elimination. Triethylamine is the economical alternative but requires strict temp control.
Solvent	DMF or MeCN	Polar aprotic solvents stabilize the ionic Pd intermediates. Acetonitrile is preferred for cleaner workups.
Temperature	60°C - 80°C	Keep below 100°C to minimize polymerization of the vinyl bromide.

Detailed Experimental Protocol

Protocol A: The "Jeffery" Conditions (High Value/Small Scale)

Recommended for initial screening or when the substrate is scarce. Uses silver salts to drive the reaction under mild conditions.

Reagents:

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- **Ethyl 8-bromo-8-nonenoate** (1.0 equiv)[1]
- Coupling Partner: Methyl Acrylate (1.5 equiv)
- Catalyst: $Pd(OAc)_2$ (0.05 equiv)[2]
- Ligand: PPh_3 (0.10 equiv)
- Base: Ag_2CO_3 (1.1 equiv)
- Solvent: Anhydrous MeCN (0.2 M concentration)

Procedure:

- Setup: Flame-dry a 25 mL round-bottom flask equipped with a magnetic stir bar. Cool under Argon flow.
- Charging: Add $Pd(OAc)_2$ (11 mg, 0.05 mmol) and PPh_3 (26 mg, 0.10 mmol). Add 2 mL MeCN and stir for 5 mins until the solution turns yellow/orange (formation of active catalyst).
- Substrate Addition: Add **Ethyl 8-bromo-8-nonenoate** (263 mg, 1.0 mmol) dissolved in 1 mL MeCN.
- Partner & Base: Add Methyl Acrylate (135 µL, 1.5 mmol) followed by solid Ag_2CO_3 (303 mg, 1.1 mmol). Note: Protect from light due to silver salts.
- Reaction: Seal vessel and heat to 60°C for 4-16 hours. Monitor by TLC (Hexane/EtOAc 9:1).
  - Endpoint: Disappearance of the vinyl bromide spot.
- Workup: Filter the grey suspension through a pad of Celite to remove silver salts and Pd black. Rinse with Ethyl Acetate.
- Purification: Concentrate filtrate. Purify via flash chromatography (Silica gel, 0-10% EtOAc in Hexanes).

Protocol B: Standard Conditions (Scale-Up)

Economical method using amine base.

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Reagents:

- **Ethyl 8-bromo-8-nonenoate** (1.0 equiv)[1]
- Styrene (1.5 equiv)
- Catalyst: $Pd(OAc)_2$ (2 mol%)[2]
- Ligand: $P(o\text{-}tol)_3$ (4 mol%)
- Base: Et_3N (2.0 equiv)
- Solvent: DMF (anhydrous)

Procedure:

- Inerting: Charge a pressure tube or Schlenk flask with $Pd(OAc)_2$ and $P(o\text{-}tol)_3$. Cycle Vacuum/Argon 3 times.
- Solvation: Add degassed DMF. Stir at RT for 10 min.
- Addition: Add **Ethyl 8-bromo-8-nonenoate**, Styrene, and Et_3N via syringe.
- Heating: Heat to 90°C. Critical: Do not overshoot temperature to avoid alkyne formation.
- Quench: Pour into ice-cold dilute HCl (0.5 M) to neutralize the amine and quench the catalyst. Extract with Et_2O.

Analytical Validation & Troubleshooting

QC Workflow

Use this diagram to validate your experimental outcome.

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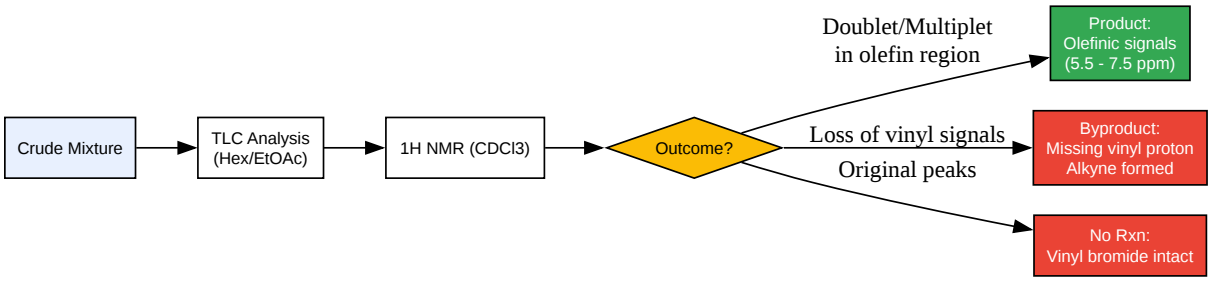

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Figure 2: Quality Control Decision Tree.

Troubleshooting Table

Observation	Root Cause	Corrective Action
Low Conversion	Catalyst poisoning or O_2 leak.	Ensure strict degassing (freeze-pump-thaw). Switch to $Pd(dppf)Cl_2$ which is more robust.
Alkyne Formation	Base is too strong or Temp too high.	Switch from Et_3N to K_2CO_3 or Ag_2CO_3. Lower temp by 10°C.
Pd Black Precipitation	Ligand dissociation.	Increase Ligand:Pd ratio to 4:1. Add TBAB (Tetrabutylammonium bromide) as a phase transfer agent/stabilizer.
Regioisomers	Migration of double bond.	This is common with long alkyl chains. Shorten reaction time. Avoid hydride sources.

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